

Methoxyadrenaline Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Methoxy adrenaline hydrochloride*

Cat. No.: *B6264728*

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Introduction

Methoxyadrenaline hydrochloride, also known by its IUPAC name 4-(1-methoxy-2-(methylamino)ethyl)benzene-1,2-diol hydrochloride, is a chemical compound closely related to the endogenous catecholamine, epinephrine (adrenaline). It is primarily recognized as an impurity and metabolite of epinephrine.^{[1][2]} Due to its structural similarity to epinephrine, a critical neurotransmitter and hormone, understanding the basic properties of methoxyadrenaline hydrochloride is essential for researchers in pharmacology, medicinal chemistry, and drug development. This technical guide provides an in-depth overview of the core physicochemical and pharmacological properties of methoxyadrenaline hydrochloride, along with relevant experimental methodologies.

Physicochemical Properties

The physicochemical properties of methoxyadrenaline hydrochloride are fundamental to its handling, formulation, and analytical characterization. While specific experimental data for methoxyadrenaline hydrochloride is limited in publicly available literature, many of its properties can be inferred from its structure and data available for the parent compound, epinephrine hydrochloride.

Property	Value	Source/Comment
IUPAC Name	4-(1-methoxy-2-(methylamino)ethyl)benzene-1,2-diol hydrochloride	
Synonyms	Epinephrine Methoxy Analog, 4-[1-Methoxy-2-(methylamino)ethyl]pyrocatechol Hydrochloride, 4-(α -Methoxy- β -methylaminoethyl)pyrocatechol Hydrochloride	[1]
CAS Number	74571-90-7	[1]
Molecular Formula	C ₁₀ H ₁₆ CINO ₃	[1]
Molecular Weight	233.69 g/mol	[1]
Appearance	White to off-white crystalline powder (inferred from epinephrine HCl)	[3]
Melting Point	Data not available for methoxyadrenaline HCl. For (\pm)-Epinephrine HCl: 157 °C	[3]
Solubility	Expected to be soluble in water due to the hydrochloride salt. For (\pm)-Epinephrine HCl: 50 mg/mL in water.	[3] [4]
pKa	Data not available. Inferred to be similar to other catecholamines with phenolic hydroxyl and secondary amine groups.	
Stability	Stable under recommended storage conditions (2-8°C). Sensitive to light and air	[3] [4]

(inferred from epinephrine HCl).

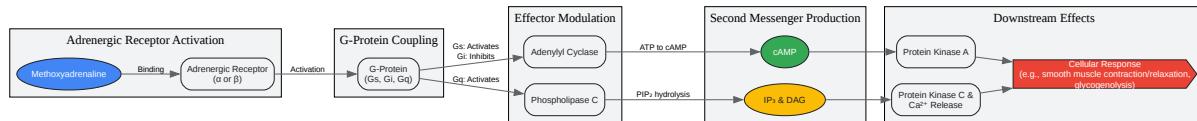
Pharmacological Profile

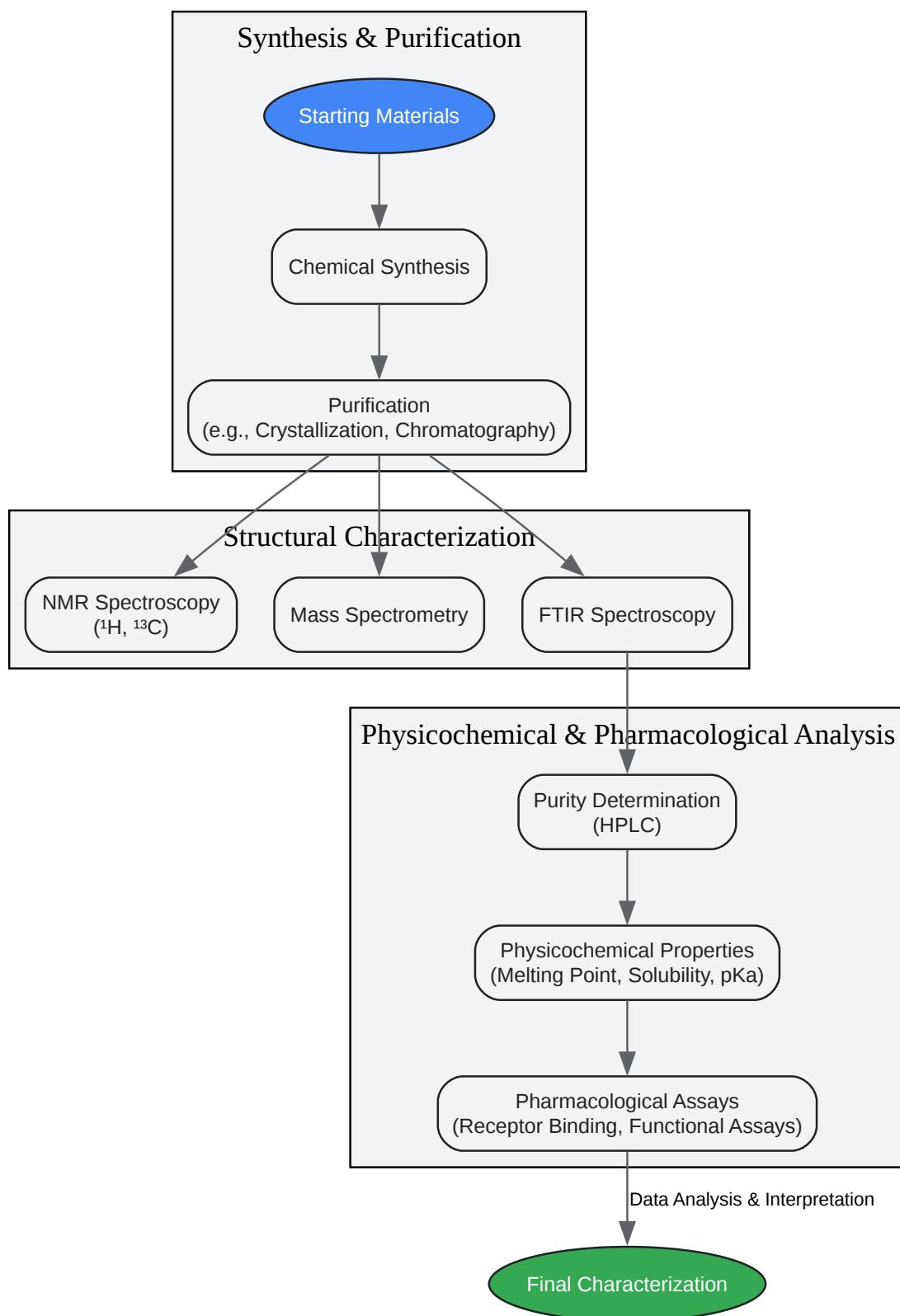
The pharmacological activity of methoxyadrenaline hydrochloride is presumed to be mediated through its interaction with adrenergic receptors, given its structural analogy to epinephrine. Epinephrine is a potent agonist of both α - and β -adrenergic receptors, and it is plausible that the methoxy group in methoxyadrenaline modifies its binding affinity and efficacy at these receptors.

Parameter	Description	Inferred Activity/Comment
Mechanism of Action	Likely interacts with α - and β -adrenergic receptors.	The methoxy substitution on the benzylic carbon may alter receptor subtype selectivity and agonist/antagonist properties compared to epinephrine.
Adrenergic Receptor Binding	Specific binding affinity data (Ki values) for methoxyadrenaline hydrochloride at various adrenergic receptor subtypes are not readily available in the literature.	It is hypothesized to bind to adrenergic receptors, but likely with different potency and selectivity than epinephrine.
Biological Effects	As an impurity or metabolite of epinephrine, its biological effects at physiological concentrations are likely minimal. Pharmacological studies would be required to determine its intrinsic activity.	Potential effects could include modulation of cardiovascular, respiratory, and metabolic functions, similar to other adrenergic agents.

Signaling Pathways

Methoxyadrenaline hydrochloride, as a derivative of epinephrine, is expected to influence the same signaling pathways upon binding to adrenergic receptors. These receptors are G-protein coupled receptors (GPCRs) that, upon activation, initiate intracellular signaling cascades.



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